

1,3-Diacetoxybenzene CAS number and molecular structure

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Compound of Interest

Compound Name: 1,3-Diacetoxybenzene

Cat. No.: B086602

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1,3-Diacetoxybenzene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diacetoxybenzene, also known as resorcinol diacetate, is an aromatic compound with the chemical formula $C_{10}H_{10}O_4$. Its CAS number is 108-58-7.^{[1][2][3][4][5]} This guide provides an in-depth overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and its molecular structure. The information is presented to support its application in research and development.

Molecular Structure and Identification

1,3-Diacetoxybenzene is the diacetate ester of resorcinol (1,3-dihydroxybenzene). The molecule consists of a benzene ring substituted at positions 1 and 3 with acetoxy groups.

IUPAC Name: (3-acetoxyphenyl) acetate^{[1][2]}

Synonyms: Resorcinol diacetate, m-Phenylenediacetate, 1,3-Benzenediol diacetate^[2]

Molecular Formula: $C_{10}H_{10}O_4$ ^{[1][5]}

SMILES: CC(=O)OC1=CC(=CC=C1)OC(=O)C^[2]

Physicochemical Data

A summary of the key quantitative data for **1,3-Diacetoxybenzene** is presented in the table below for easy reference and comparison.

| Property | Value | Source |
|------------------|--|----------------------------|
| CAS Number | 108-58-7 | ^{[1][2][3][4][5]} |
| Molecular Weight | 194.18 g/mol | ^[2] |
| Density | 1.178 g/mL at 25 °C | ^{[6][7]} |
| Boiling Point | 278 °C | ^[8] |
| Melting Point | Not available (liquid at room temperature) | ^[8] |
| Flash Point | >110 °C | ^[4] |
| Refractive Index | 1.503 (n _{20/D}) | ^{[7][8]} |

Experimental Protocols

Synthesis of 1,3-Diacetoxybenzene

A common method for the synthesis of **1,3-Diacetoxybenzene** is the esterification of resorcinol with acetic anhydride.^[7]

Reaction:

Resorcinol + Acetic Anhydride → **1,3-Diacetoxybenzene** + Acetic Acid

Materials:

- Resorcinol
- Acetic anhydride

- Pyridine (as catalyst, optional)
- Distilled water
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve resorcinol in a slight excess of acetic anhydride.
- Optionally, add a catalytic amount of pyridine to the mixture.
- Heat the mixture under reflux for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add distilled water to the reaction mixture to quench the excess acetic anhydride.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as diethyl ether.
- Wash the organic layer sequentially with distilled water, saturated sodium bicarbonate solution (to neutralize any remaining acetic acid), and again with distilled water.

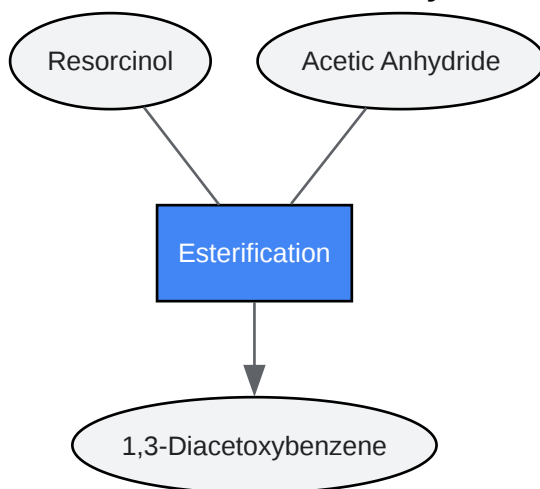
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent from the filtrate using a rotary evaporator to yield crude **1,3-Diacetoxybenzene**.
- The product can be further purified by vacuum distillation.

Mandatory Visualizations

Synthesis of 1,3-Diacetoxybenzene

The following diagram illustrates the synthetic pathway for **1,3-Diacetoxybenzene** from resorcinol and acetic anhydride.

Synthesis of 1,3-Diacetoxybenzene



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Caption: Synthesis pathway of **1,3-Diacetoxybenzene**.

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